

Application Notes and Protocols: Preparation of DDO3711 Stock Solutions

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Compound of Interest

Compound Name: DDO3711

Cat. No.: B15611061

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These application notes provide a detailed protocol for the preparation of **DDO3711** stock solutions for various experimental applications. **DDO3711** is a potent and specific apoptosis signal-regulated kinase 1 (ASK1) inhibitor, demonstrating significant anti-proliferative activity in cancer cells.^[1] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy.

Compound Data

A summary of the key quantitative data for **DDO3711** is presented in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	767.83 g/mol	[1]
In Vitro IC ₅₀ (ASK1)	164.1 nM	[1]
In Vitro IC ₅₀ (ASK2)	>20 μM	[1]
Typical In Vitro Working Concentration	5 - 50 μM	[1]
Typical In Vivo Dosage	20 - 40 mg/kg	[1]

Experimental Protocols

This section outlines the detailed methodology for preparing **DDO3711** stock solutions. The primary solvent recommended for **DDO3711** is dimethyl sulfoxide (DMSO).

Materials:

- **DDO3711** powder
- Dimethyl sulfoxide (DMSO), anhydrous, molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol for Preparing a 10 mM **DDO3711** Stock Solution in DMSO:

- **Equilibrate DDO3711:** Before opening, allow the vial of **DDO3711** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of moisture onto the compound.
- **Weigh DDO3711:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **DDO3711** powder into the tube. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 0.768 mg of **DDO3711** (Calculation: $767.83 \text{ g/mol} * 0.010 \text{ mol/L} * 0.001 \text{ L} = 0.00076783 \text{ g} = 0.768 \text{ mg}$).
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **DDO3711** powder. For the example above, add 100 μl of DMSO.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **DDO3711** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

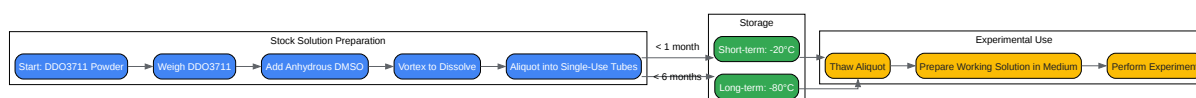
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. The volume of the aliquots should be based on the requirements of your future experiments.
- Storage: Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

Preparation of Working Solutions:

For cell-based assays, the DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired concentration.[2] It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%.[2] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the preparation of **DDO3711** stock solutions.



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Caption: Workflow for **DDO3711** stock solution preparation and use.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.cn [medchemexpress.cn]
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